Technical Support Center: VU0467319 In Vivo Metabolite Analysis

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Compound of Interest

Compound Name:	*VU0467319*
Cat. No.:	*B15606161*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the in vivo metabolite formation of **VU0467319**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: We are observing a significant metabolite peak in our in vivo samples from rats. Is this expected, and what is the identity of this metabolite?

A1: Yes, the formation of a major metabolite in vivo is expected. This metabolite is identified as VU0481424 (also referred to as Metabolite D).[1] Studies have shown that VU0481424 is the most abundant metabolite in rats, accounting for approximately 23% of the material detected by UV absorbance in hepatocyte studies.[1] It is important to note that while it is a major metabolite, VU0481424 is considered pharmacologically inactive, with EC50 values greater than 10 µM for M1-M5 receptors.[1]

Q2: We are conducting cross-species metabolism studies. Should we expect to see the same metabolite profile for **VU0467319** in monkeys and humans?

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A2: You should expect to see VU0481424 as the major metabolite across different species, but its relative abundance can vary significantly.[1] For instance, in monkeys, VU0481424 is the predominant component, making up about 74% of the detected material, while in humans, it accounts for approximately 34%.[1] It is also crucial to be aware that unique human metabolites of very low abundance (<0.3%) have been reported.[1] Therefore, while the primary metabolite is consistent, quantitative differences and the presence of minor unique metabolites should be anticipated in human studies.

Q3: Our team is observing a delayed Tmax for the primary metabolite (VU0481424) compared to the parent compound **VU0467319** in human plasma samples. Is this a normal finding?

A3: Yes, this is a normal pharmacokinetic observation. VU0481424 is formed gradually from the parent compound.[2] Pharmacokinetic data from a Phase I single ascending dose study in healthy volunteers showed that the peak concentration (Tmax) for **VU0467319** was observed between 5 and 9.5 hours post-dose, while the Tmax for VU0481424 ranged from 24 to 47.9 hours post-dose.[2][3][4] This lag indicates that the metabolite is formed over time and is cleared more slowly than the parent drug.[2]

Q4: What enzyme is primarily responsible for the metabolism of **VU0467319**? We are considering a drug-drug interaction study.

A4: Cytochrome P450 3A4 (CYP3A4) has been identified as the sole enzyme contributing to the metabolism of **VU0467319**.[1][5] This was determined through CYP450 phenotyping studies.[1][5] Therefore, co-administration of **VU0467319** with strong inhibitors or inducers of CYP3A4 could potentially alter its pharmacokinetic profile.

Q5: We are planning an in vivo study in rats and need to determine appropriate sample collection time points for metabolite analysis. What are the reported pharmacokinetic parameters for **VU0467319** and its main metabolite?

A5: While specific in vivo pharmacokinetic parameters for **VU0467319** and VU0481424 in rats are not detailed in the provided search results, human pharmacokinetic data can offer some guidance. In humans, **VU0467319** has a long half-life of 30 to 55 hours.[3][4] The metabolite, VU0481424, is cleared slowly with measurable concentrations up to 144 hours post-dose.[2] For a rat study, it would be advisable to have an extensive sampling schedule, potentially up to

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72 hours or longer, to adequately characterize the formation and elimination phases of both the parent compound and its major metabolite.

Quantitative Data Summary

Table 1: Relative Abundance of **VU0467319** and Metabolite D (VU0481424) in Hepatocyte Incubations from Different Species[1]

Species	VU0467319 (% Peak Area)	Metabolite D (VU0481424) (% Peak Area)
Human	65%	34%
Rat	76%	23%
Dog	71%	28%
Monkey	25%	74%

Table 2: Human Pharmacokinetic Parameters for **VU0467319** and Metabolite VU0481424 (Single Ascending Dose Study)[2][3][4]

Parameter	VU0467319	VU0481424 (Metabolite)
Tmax (Peak Concentration Time)	5 - 9.5 hours	24 - 47.9 hours
t1/2 (Half-life)	30 - 55 hours	Cleared slowly, measurable up to 144 hours

Experimental Protocols

Protocol 1: In Vivo Metabolite Identification in Rats

- Animal Model: Male Sprague-Dawley rats (n=3-5 per time point).
- Dosing: Administer **VU0467319** orally (e.g., via gavage) at a specified dose. A vehicle control group should be included.

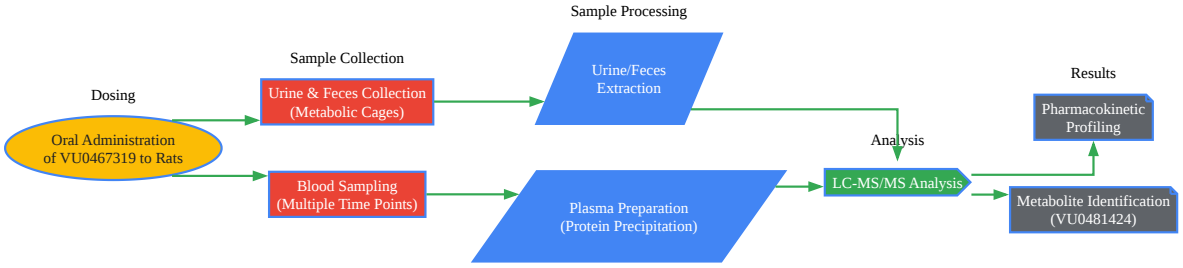
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- Sample Collection:
  - Blood: Collect blood samples via tail vein or cardiac puncture at multiple time points (e.g., 0, 0.5, 1, 2, 4, 8, 12, 24, 48, and 72 hours post-dose). Plasma should be prepared by centrifugation and stored at -80°C.
  - Urine and Feces: House animals in metabolic cages for collection of urine and feces over specified intervals (e.g., 0-12h, 12-24h, 24-48h, 48-72h). Samples should be stored at -80°C.
- Sample Preparation:
  - Plasma: Perform protein precipitation by adding 3 volumes of cold acetonitrile. Vortex and centrifuge to pellet the protein. Evaporate the supernatant to dryness and reconstitute in a suitable solvent for analysis.
  - Urine: Dilute urine samples with a suitable solvent and centrifuge to remove any particulates before analysis.
  - Feces: Homogenize fecal samples with a suitable solvent, followed by extraction (e.g., sonication). Centrifuge and collect the supernatant for analysis.
- Analytical Method:
  - Utilize a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the separation, identification, and quantification of **VU0467319** and its metabolites.[6][7]
  - Use a high-resolution mass spectrometer to obtain accurate mass measurements for metabolite identification.
  - Fragment the parent compound and potential metabolites to obtain characteristic product ions for structural elucidation.
- Data Analysis:

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- Identify potential metabolites by comparing the mass spectra of the peaks in the dosed samples with those in the vehicle control samples.
- Confirm the structure of the major metabolite, VU0481424, by comparing its retention time and mass spectral data with a synthesized reference standard.[1]

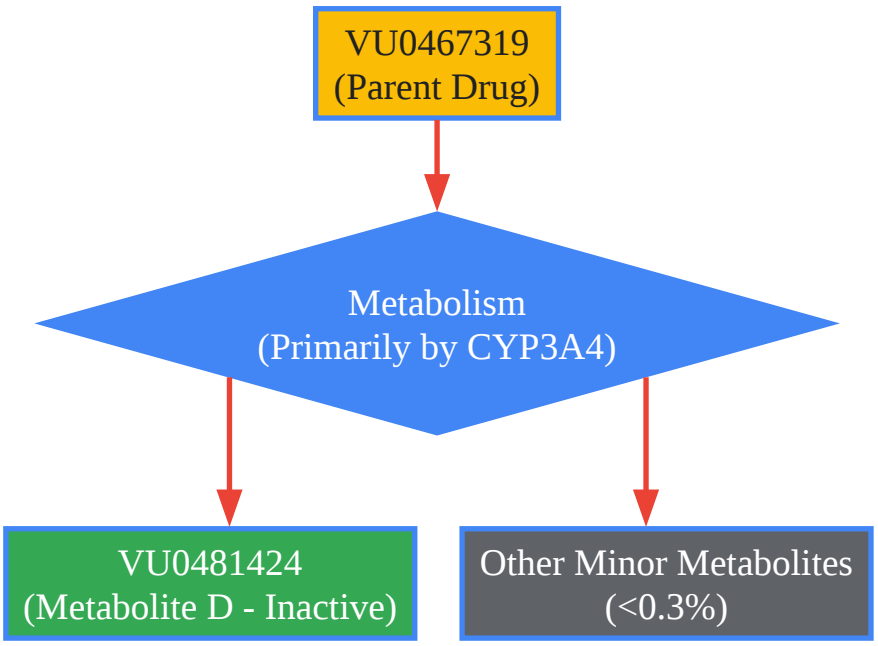
Visualizations



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Caption: Workflow for in vivo metabolite identification of **VU0467319**.

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Caption: Metabolic pathway of **VU0467319**.

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References

- 1. Discovery of VU0467319: an M1 Positive Allosteric Modulator Candidate That Advanced into Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Safety, tolerability, pharmacokinetic and pharmacodynamic effects of the muscarinic M1 positive allosteric modulator VU0467319 for Alzheimer’s disease: a single ascending-dose study in healthy participants - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Safety, tolerability, pharmacokinetic and pharmacodynamic effects of the muscarinic M1 positive allosteric modulator VU0467319 for Alzheimer’s disease: a single ascending-dose study in healthy participants | springermedizin.de [springermedizin.de]
- 4. Safety, tolerability, pharmacokinetic and pharmacodynamic effects of the muscarinic M1 positive allosteric modulator VU0467319 for Alzheimer's disease: a single ascending-dose

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study in healthy participants - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. pubs.acs.org [pubs.acs.org]
- 6. sysrevpharm.org [sysrevpharm.org]
- 7. mdpi.com [mdpi.com]
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